

Application Note: Gas Chromatography-Mass Spectrometry (GC-MS) Analysis of 2,4-Dimethylheptane

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Compound of Interest		
Compound Name:	2,4-Dimethylheptane	
Cat. No.:	B1204451	Get Quote

Introduction

2,4-Dimethylheptane (C9H20) is a branched-chain alkane, a type of volatile organic compound.[1] Its analysis is relevant in various fields, including petrochemical analysis, environmental monitoring, and as a reference compound in chemical synthesis. Gas Chromatography-Mass Spectrometry (GC-MS) is an ideal analytical technique for the separation, identification, and quantification of **2,4-Dimethylheptane** due to its volatility and the detailed structural information provided by mass spectrometry.[2][3] This document provides a comprehensive protocol for the analysis of **2,4-Dimethylheptane** using GC-MS.

Compound Information

A summary of the key properties of **2,4-Dimethylheptane** is provided in the table below.

Property	Value	Reference
IUPAC Name	2,4-dimethylheptane	[1]
Molecular Formula	C9H20	[1][4]
Molecular Weight	128.25 g/mol	[1]
CAS Number	2213-23-2	[1][4]



Experimental Protocols

- 1. Instrumentation and Consumables
- Gas Chromatograph: Agilent 8890 GC, or equivalent.
- Mass Spectrometer: Agilent 5977B GC/MSD, or equivalent single quadrupole or ion trap MS.
 [2]
- GC Column: A non-polar column such as an Agilent DB-5MS (30 m x 0.25 mm ID, 0.25 μm film thickness) or equivalent 5% phenyl methyl siloxane phase is recommended.[2][5]
- · Injector: Split/Splitless Inlet.
- · Autosampler: G4513A, or equivalent.
- Vials: 2 mL amber glass vials with PTFE/silicone septa.
- Solvents: Hexane or Dichloromethane (GC or HPLC grade).[2]
- Internal Standard (for quantitative analysis): n-Dodecane or another suitable n-alkane not present in the sample matrix.[2]
- 2. Sample and Standard Preparation
- Standard Stock Solution: Prepare a stock solution of 2,4-Dimethylheptane at a concentration of 1 mg/mL in hexane.
- Calibration Standards: Create a series of calibration standards by performing serial dilutions
 of the stock solution to achieve concentrations ranging from 1 μg/mL to 100 μg/mL in
 hexane.[2]
- Internal Standard Addition: For quantitative analysis, add a fixed concentration of an internal standard (e.g., n-dodecane at 10 μg/mL) to each calibration standard and sample.[2]
- Sample Preparation: Dilute the sample containing 2,4-Dimethylheptane in hexane to fall
 within the calibration range. If the sample is in a complex matrix, a liquid-liquid or solid-phase
 extraction may be necessary.







3. GC-MS Instrumental Parameters

The following table outlines the recommended starting parameters for the GC-MS analysis. These may be optimized depending on the specific instrument and application.



Parameter	Recommended Setting	Purpose
Gas Chromatograph		
Inlet Temperature	250 °C	Ensures rapid and complete volatilization of the analyte.[2]
Injection Mode	Splitless (1 min)	Maximizes analyte transfer for trace-level analysis. A split injection may be used for more concentrated samples.[2]
Injection Volume	1 μL	Standard volume for capillary GC.[2]
Carrier Gas	Helium (99.999% purity)	Inert carrier gas compatible with MS detection.[2]
Flow Rate	1.0 mL/min (Constant Flow)	Optimal flow rate for a 0.25 mm ID column.[2]
Oven Program	Initial: 40 °C, hold for 2 min	Allows for solvent focusing and sharp peak shapes.
Ramp: 10 °C/min to 200 °C	Separates analytes based on boiling point.	
Hold: 5 min at 200 °C	Ensures elution of all components.	
Mass Spectrometer		_
Ionization Mode	Electron Ionization (EI)	Standard, robust ionization technique that generates reproducible fragmentation patterns.[2]
Electron Energy	70 eV	Standard energy for creating extensive, library-searchable mass spectra.[2]
Ion Source Temp.	230 °C	Prevents condensation of analytes within the ion source.



		[2]
Quadrupole Temp.	150 °C	Ensures consistent mass filtering.[2]
Mass Range	m/z 40-200	Covers the molecular ion (m/z 128) and all expected fragments.[2]
Solvent Delay	3 minutes	Prevents the high- concentration solvent peak from reaching the detector.
Acquisition Mode	Scan	Acquires full mass spectra for qualitative identification.

Data Presentation and Analysis

1. Qualitative Identification

The identification of **2,4-Dimethylheptane** is achieved by comparing the acquired mass spectrum with a reference library spectrum, such as the NIST Mass Spectral Library. The compound's retention time should also be consistent with that of a known standard run under identical conditions.

2. Expected Mass Spectrum

The electron ionization mass spectrum of **2,4-Dimethylheptane** is characterized by extensive fragmentation, which is typical for branched alkanes. The molecular ion peak ([M]+•) at m/z 128 may be of low abundance or absent. Key diagnostic fragment ions are summarized below.



m/z (mass-to-charge ratio)	Ion Formula	Relative Abundance
43	[C3H7]+	Base Peak (100%)[1]
85	[C6H13]+	High[1]
57	[C4H9]+	High[1]
71	[C5H11]+	Medium
41	[C3H5]+	Medium
128	[C9H20]+•	Low / Absent

3. Quantitative Analysis

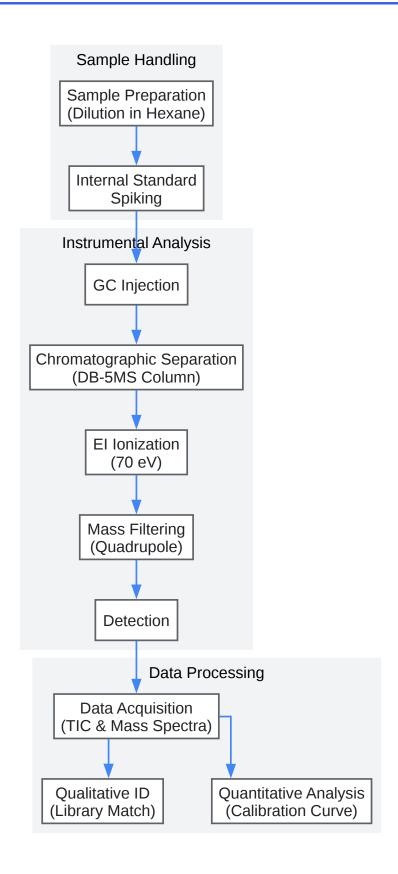
For quantitative analysis, a calibration curve is constructed by plotting the ratio of the analyte peak area to the internal standard peak area against the analyte concentration for each calibration standard.[2] The concentration of **2,4-Dimethylheptane** in unknown samples is then determined by interpolating their area ratios onto this calibration curve.

Visualizations

Experimental Workflow

The logical flow of the GC-MS analysis from sample preparation to data analysis is depicted below.





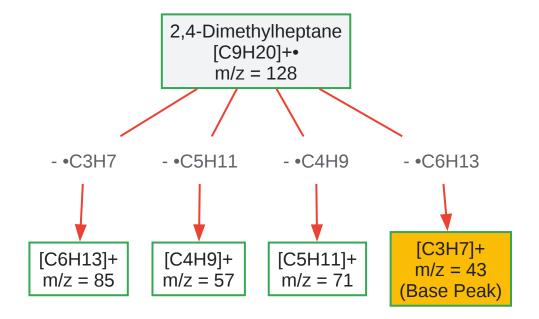
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Caption: Workflow for the GC-MS analysis of **2,4-Dimethylheptane**.



Mass Spectral Fragmentation Pathway

The following diagram illustrates the primary fragmentation pathways of **2,4-Dimethylheptane** under electron ionization.



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Caption: Proposed El fragmentation of **2,4-Dimethylheptane**.

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